

Technical Support Center: Optimizing Lithium Heparin in Pediatric Blood Samples

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Compound of Interest

Compound Name: Heparin Lithium salt

Cat. No.: B3069500

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with pediatric blood samples. Our goal is to ensure accurate and reliable results when using Lithium Heparin as an anticoagulant.

Frequently Asked Questions (FAQs)

Q1: What is the optimal concentration of Lithium Heparin for pediatric blood samples?

The optimal concentration of Lithium Heparin depends on the specific tests being performed. For most plasma-based chemistry analytes, a final concentration of 10-30 USP units/mL of blood is recommended.^[1] However, for blood gas analysis that includes ionized calcium, the concentration should be less than 10 IU/mL to minimize interference.^{[1][2]} It's crucial to adhere to the manufacturer's specifications for the blood collection tubes being used.

Q2: Why is Lithium Heparin preferred over Sodium Heparin for pediatric samples?

Lithium Heparin is preferred when electrolyte measurements are required, as the use of Sodium Heparin would falsely elevate sodium levels in the sample.^{[1][2]} Since many pediatric panels include electrolyte analysis, Lithium Heparin is the anticoagulant of choice to avoid such analytical errors.

Q3: What are the common problems encountered when using Lithium Heparin in pediatric blood collection?

Common issues include:

- Inadequate anticoagulation and clot formation: This often results from insufficient mixing of the blood with the heparin after collection or using a heparin concentration that is too low.[\[2\]](#)
- Hemolysis: Can be caused by excessive force during blood collection, improper needle size, or vigorous mixing, leading to inaccurate test results.[\[3\]](#)
- Analyte interference: Excess heparin can interfere with certain tests, particularly ionized calcium, by binding to it.[\[1\]](#)[\[4\]](#) Dilution of the sample with liquid heparin can also affect the concentration of various analytes.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Incorrect blood-to-anticoagulant ratio: Pediatric samples are often small, increasing the risk of an incorrect ratio, which can lead to erroneous results.[\[6\]](#)

Q4: How can I troubleshoot clot formation in my pediatric samples?

To prevent clot formation, ensure immediate and thorough mixing of the blood with the Lithium Heparin anticoagulant upon collection. Invert the collection tube gently 8-10 times.[\[3\]](#)[\[6\]](#) Also, verify that the blood collection tube is not expired and has the appropriate heparin concentration for the volume of blood being drawn. In some cases, even concentrations as high as 150 IU/mL may be insufficient to prevent clotting in certain blood specimens.[\[1\]](#)

Q5: What is "heparin resistance" and how does it affect pediatric samples?

Heparin resistance is a condition where a standard dose of heparin fails to produce the expected level of anticoagulation.[\[7\]](#) This can be due to various factors, including antithrombin deficiency or hypercoagulability.[\[7\]](#) In pediatric patients, especially those with inflammatory conditions, this can be a concern. If heparin resistance is suspected, alternative anticoagulants or specialized testing, such as anti-Xa assays, may be necessary to monitor anticoagulation.[\[7\]](#)
[\[8\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Hemolyzed Sample	<ul style="list-style-type: none">- Improper blood collection technique (e.g., excessive suction, small needle gauge).[6]- Vigorous mixing of the sample.[6]- Allowing the skin prep to be wet during venipuncture.[6]	<ul style="list-style-type: none">- Use proper phlebotomy techniques, ensuring a clean venipuncture and slow, steady blood flow.- Gently invert the tube 8-10 times for mixing.[6]- Ensure the skin preparation agent is completely dry before collection.[6]
Clotted Sample	<ul style="list-style-type: none">- Inadequate or delayed mixing of blood with heparin.[2]- Insufficient heparin concentration for the blood volume.[1]	<ul style="list-style-type: none">- Immediately after collection, gently invert the tube 8-10 times.[3][6]- Ensure the correct fill volume for the collection tube is achieved.[3]
Aberrant Electrolyte Values	<ul style="list-style-type: none">- Use of Sodium Heparin instead of Lithium Heparin.[1] [2]- Contamination from other collection tubes (e.g., EDTA tubes).[9]- Excessive heparin concentration affecting ionized calcium.[1][4]	<ul style="list-style-type: none">- Use Lithium Heparin tubes for electrolyte measurements.- Follow the correct order of draw for blood collection tubes to prevent cross-contamination.- For ionized calcium, use tubes with a heparin concentration of less than 10 IU/mL.[1][2]
Inconsistent Blood Gas Results	<ul style="list-style-type: none">- Dilution of the sample with liquid heparin.[2][4][5]- Air bubbles in the sample.[10]	<ul style="list-style-type: none">- Use dried (lyophilized) heparin syringes or ensure the liquid heparin volume is less than 5% of the total blood volume.[2][5]- Expel any air bubbles from the syringe immediately after collection.[10]

Quantitative Data Summary

Table 1: Recommended Lithium Heparin Concentrations for Pediatric Blood Analysis

Analyte/Test Panel	Recommended Final Heparin Concentration (IU/mL of blood)	Reference
General Plasma Chemistry	10 - 30	[1]
Blood Gas Analysis (pH, pCO ₂ , pO ₂)	< 200	[1] [2]
Blood Gas with Ionized Calcium	< 10	[1] [2]
Balanced Heparin Syringe	50	[10]

Table 2: Effect of Excessive Heparin on Blood Gas and Electrolyte Parameters

Parameter	Effect of Increased Heparin Concentration	Reference
pH	Decrease	[1] [5]
pCO ₂	Increase/Decrease (conflicting reports)	[1] [4] [5]
Ionized Calcium (iCa ²⁺)	Decrease	[1] [4]
Potassium (K ⁺)	Decrease	[4]
Sodium (Na ⁺)	Decrease (with liquid heparin dilution)	[4] [5]
Hemoglobin (Hb)	Decrease (with liquid heparin dilution)	[4] [5]

Experimental Protocols

Protocol 1: Pediatric Blood Sample Collection using a Lithium Heparin Microtainer

- **Preparation:** Gather all necessary materials: appropriate gauge needle, tube holder, Lithium Heparin microtainer (green top), alcohol swabs, gauze, and bandages. Ensure the microtainer is not expired.
- **Patient Identification:** Positively identify the patient according to your institution's protocol.
- **Site Selection and Preparation:** Select an appropriate venipuncture site. Cleanse the site with an alcohol swab and allow it to air dry completely.[\[6\]](#)
- **Venipuncture:** Perform the venipuncture. Once blood flow is established, gently press the microtainer's collection rim against the puncture site to collect the blood via capillary action or attach it to the tube holder for venous collection.
- **Fill Volume:** Fill the microtainer to the indicated fill line to ensure the correct blood-to-anticoagulant ratio.[\[3\]](#)[\[6\]](#)
- **Mixing:** As soon as the collection is complete, cap the microtainer and gently invert it 8-10 times to ensure thorough mixing of the blood with the lithium heparin.[\[3\]](#)[\[6\]](#) Do not shake vigorously.
- **Labeling:** Label the microtainer with the patient's full name, date and time of collection, and any other required identifiers.
- **Transport:** Transport the sample to the laboratory promptly.

Protocol 2: Preparation of Plasma from Lithium Heparin Samples

- **Centrifugation:** Centrifuge the Lithium Heparin tube according to the laboratory's validated protocol to separate the plasma from the blood cells.[\[3\]](#) The centrifugation speed and time are critical for obtaining high-quality plasma.[\[11\]](#)
- **Plasma Aspiration:** Carefully aspirate the supernatant (plasma) using a pipette without disturbing the buffy coat or the red blood cell layer.
- **Aliquoting:** Transfer the plasma to a clean, labeled secondary tube for analysis or storage.

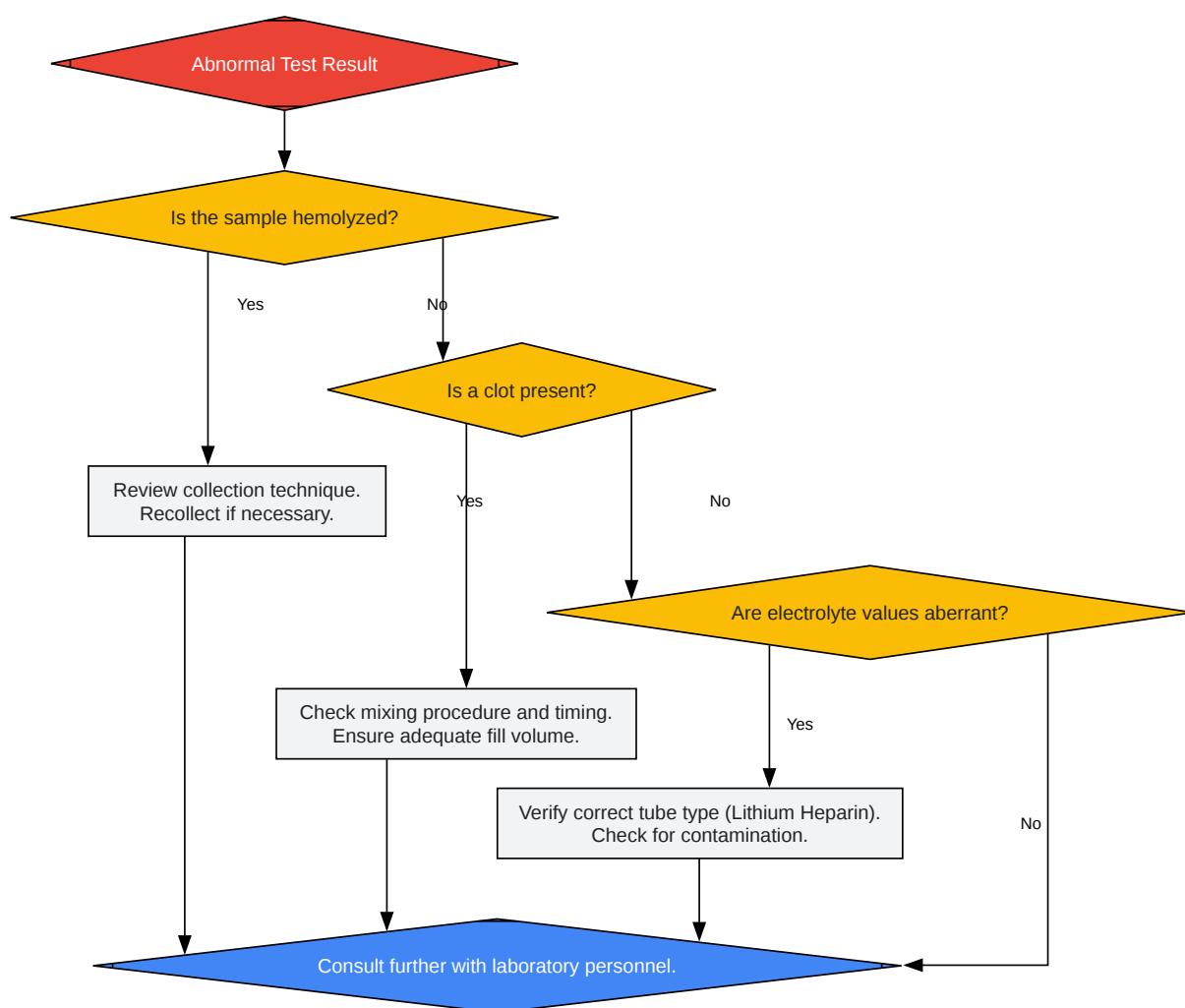
- Storage: If not analyzed immediately, store the plasma at the appropriate temperature as specified for the intended assays.

Visualizations



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Caption: Workflow for Pediatric Blood Sample Handling.



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